

Application Notes and Protocols for VH 101 Thiol in Neurodegenerative Disease Research

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Compound of Interest

Compound Name: VH 101, thiol

Cat. No.: B13572709

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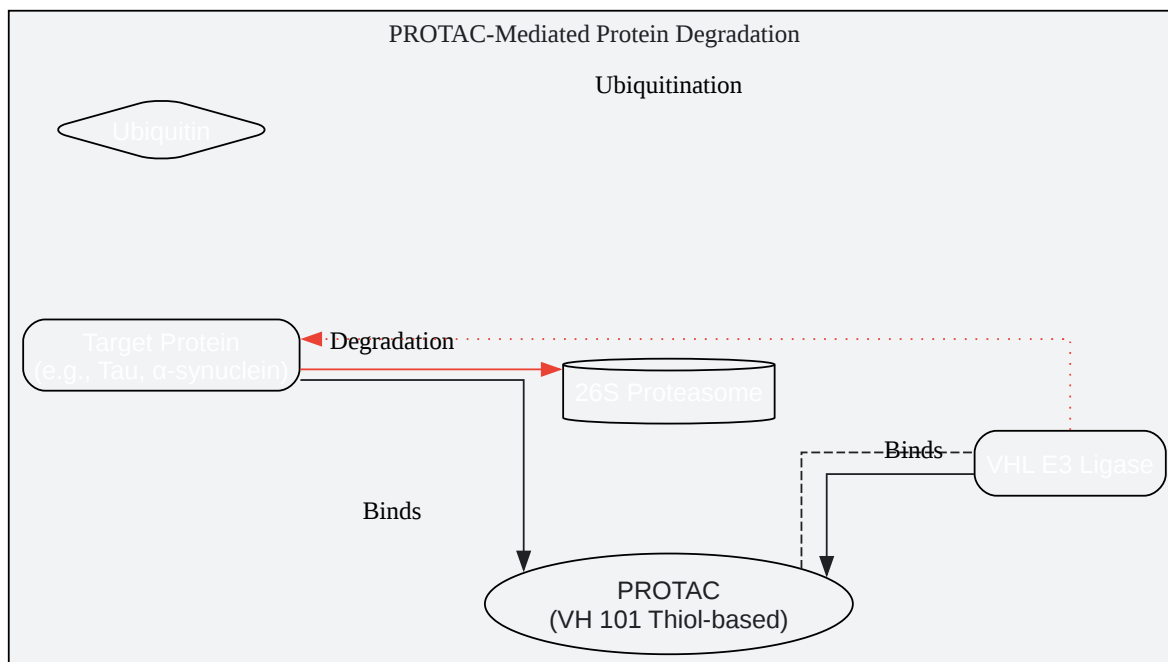
Introduction

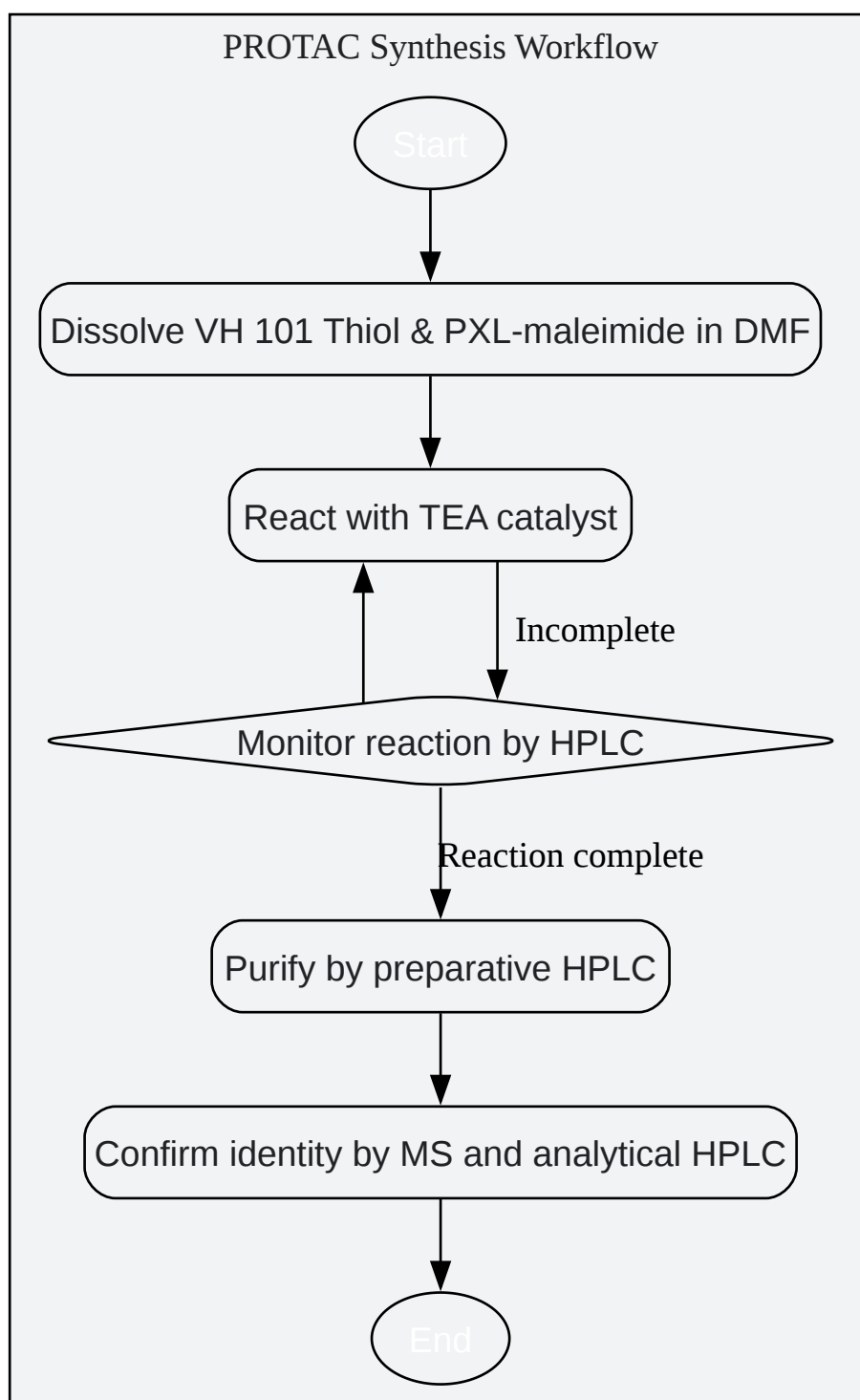
VH 101 thiol is a functionalized von Hippel-Lindau (VHL) E3 ubiquitin ligase ligand, designed for the development of Proteolysis Targeting Chimeras (PROTACs).^{[1][2][3]} PROTACs are heterobifunctional molecules that recruit a target protein to an E3 ligase, leading to the ubiquitination and subsequent degradation of the target protein by the proteasome. This technology offers a promising therapeutic strategy for neurodegenerative diseases, which are often characterized by the accumulation of misfolded and aggregated proteins.

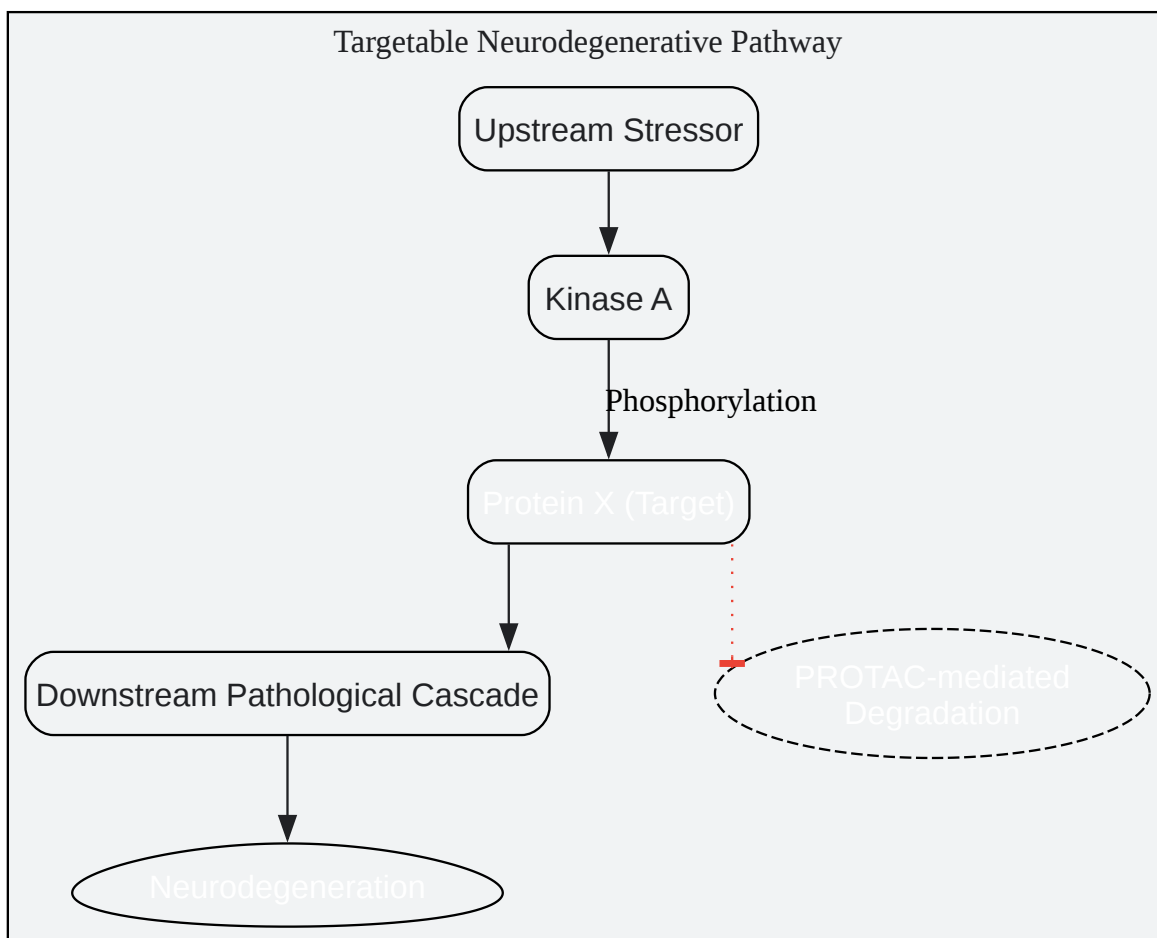
The thiol group on VH 101 provides a reactive handle for covalent conjugation to a ligand that binds to a protein of interest (POI), a critical step in the synthesis of a PROTAC. By targeting pathogenic proteins such as tau, α -synuclein, or huntingtin for degradation, PROTACs developed using VH 101 thiol have the potential to halt or reverse disease progression.

Mechanism of Action

A PROTAC synthesized using VH 101 thiol operates by hijacking the cell's natural protein disposal system. The molecule simultaneously binds to the target protein (via the POI ligand) and the VHL E3 ligase (via the VH 101 moiety). This induced proximity facilitates the transfer of ubiquitin from the E2 ubiquitin-conjugating enzyme to the target protein. The polyubiquitinated protein is then recognized and degraded by the 26S proteasome.







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References

- 1. medchemexpress.com [medchemexpress.com]

- 2. VH 101, thiol | CAS 2358775-81-0 | Degradar Building Block | Tocris Bioscience [tocris.com]
- 3. rndsystems.com [rndsystems.com]
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